

Tilbroquinol stock solution preparation and storage

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Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

Cat. No.: S545364

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Product Description: **Tilbroquinol** is an orally active antiparasite agent used in research for studying amoebiasis and acting against *Vibrio cholerae* [1] [2]. It has a molecular weight of 238.08 g/mol and the CAS Number 7175-09-9 [1] [2] [3].

Stock Solution Preparation

For *in vitro* applications, **Tilbroquinol** is soluble and stable in DMSO. The following table summarizes the preparation of concentrated stock solutions.

Table 1: Stock Solution Preparation Guide for *In Vitro* Use

| Concentration | Amount of Tilbroquinol | Volume of DMSO | Notes |
|--------------------|------------------------|----------------|--|
| 50 mg/mL (~210 mM) | 50 mg | 1 mL | Saturation unknown; solution is clear [1] [2]. |

| Concentration | Amount of Tilbroquinol | Volume of DMSO | Notes |
|---------------|------------------------|----------------|--|
| 10 mM | 2.38 mg | 1 mL | Standard concentration for aliquoting [1] [2]. |

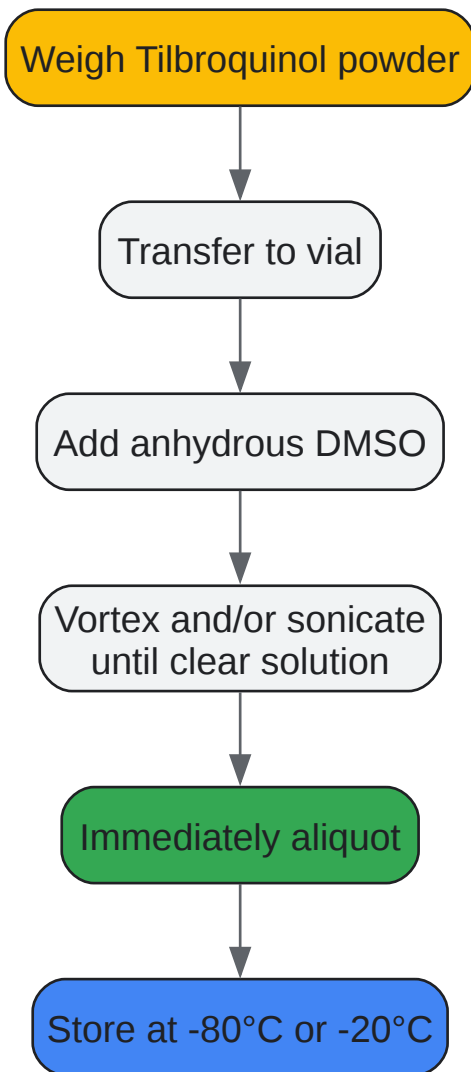
Materials

- **Tilbroquinol** powder [1]
- Anhydrous DMSO (newly opened, hygroscopic) [1] [2]
- Analytical balance
- Volumetric flask or tube (e.g., 1-2 mL capacity)
- Sonication device (optional, to aid dissolution)

Procedure

- Weigh the desired mass of **Tilbroquinol** powder accurately.
- Transfer the powder to a clean, dry volumetric flask or tube.
- Add the required volume of DMSO to achieve your target concentration.
- Cap the container and mix by vortexing until the powder is completely dissolved. Gentle sonication in a warm water bath (~37°C) can be used to aid dissolution if necessary.
- Once a clear solution is obtained, immediately aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles.

The workflow for preparing a stock solution for *in vitro* use is straightforward, as shown below.



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Preparation of In Vivo Working Solution

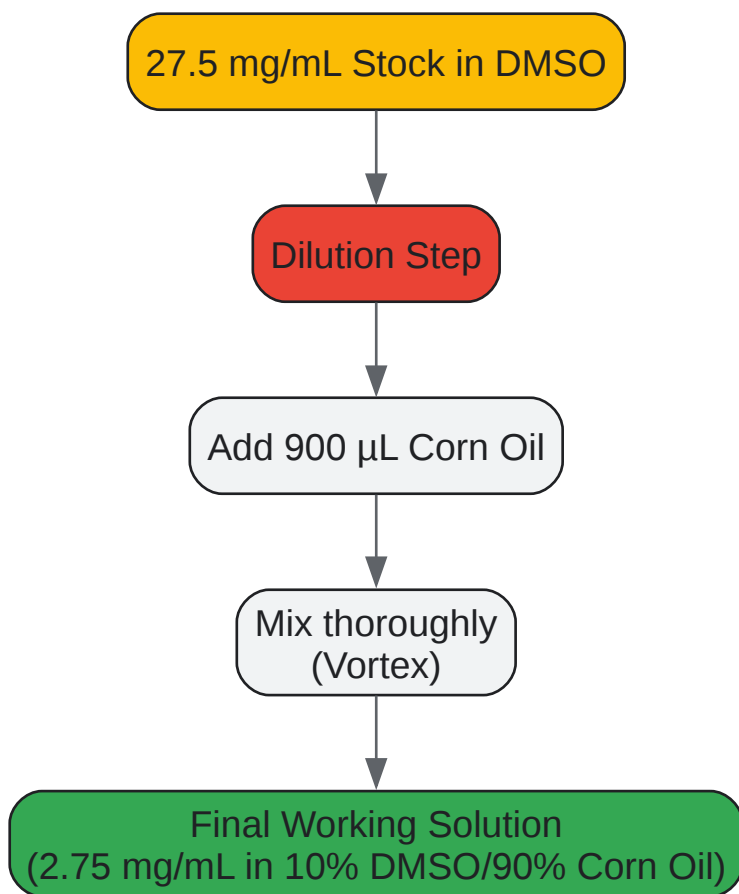
For animal studies, a protocol using a co-solvent system is recommended to ensure solubility and tolerability [1] [2].

Table 2: Protocol for Preparing an *In Vivo* Working Solution

| Step | Action | Details & Parameters |
|-------------------------------|--------------------|--|
| 1 | Prepare DMSO Stock | Dissolve Tilbroquinol in DMSO to a concentration of 27.5 mg/mL. |
| 2 | Dilute in Corn Oil | Add 100 μ L of the DMSO stock solution to 900 μ L of corn oil. |
| 3 | Mix | Vortex thoroughly to achieve a clear, homogeneous mixture. |
| Final Working Solution | | 2.75 mg/mL in 10% DMSO / 90% Corn Oil [1] [2]. |

> **Important Note for *In Vivo* Studies:** It is recommended to prepare the working solution freshly on the day of use. If the continuous dosing period exceeds half a month, this specific protocol should be chosen with careful consideration [1] [2].

The process for creating a formulation suitable for animal administration involves an additional dilution step, illustrated in the following workflow.



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Storage Conditions

Proper storage is vital for maintaining the stability and activity of **Tilbroquinol** solutions.

Table 3: Recommended Storage Conditions

| Form | Temperature | Shelf Life | Notes |
|-----------------|-------------|------------|---|
| Powder | -20°C | 3 years | Store in a tightly sealed container [1] [2]. |
| Powder | 4°C | 2 years | Short-term storage alternative [1] [2]. |
| Solution (DMSO) | -80°C | 2 years | Aliquot to avoid repeated freeze-thaw cycles [1] [2]. |
| Solution (DMSO) | -20°C | 1 year | For frequent use, store in small aliquots [1] [2]. |

Safety and Handling

Tilbroquinol requires careful handling as it is classified as **Acute Toxicity, Oral (Category 4)** and is **very toxic to aquatic life with long-lasting effects** [3].

- **Personal Protective Equipment (PPE):** Wear safety goggles, gloves, and impervious clothing. Use suitable respiratory protection if dust or aerosol is generated [3].
- **Hazard Statements** [3]:
 - **H302:** Harmful if swallowed.
 - **H410:** Very toxic to aquatic life with long-lasting effects.
- **Precautionary Measures:** Do not eat, drink, or smoke when handling. Wash skin thoroughly after use. Avoid release to the environment [3].
- **First Aid:** If swallowed, rinse mouth and call a physician or poison center immediately. Do NOT induce vomiting [3].

Key Technical Considerations

- **Solution Stability:** While DMSO stocks are stable for years at -80°C , the *in vivo* working solution in 10% DMSO/90% corn oil should be prepared fresh for optimal results, especially for studies longer than two weeks [1] [2].
- **Hygroscopic DMSO:** Always use newly opened, anhydrous DMSO to prevent water absorption, which can affect solubility and compound stability [1] [2].
- **Waste Disposal:** Dispose of contents and containers according to local regulations at an approved waste disposal plant, given the compound's toxicity to aquatic life [3].

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References

1. Tilbroquinol | Antiparasite Agent [medchemexpress.com]
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